

A Technical Guide to the Safe Handling of Deuterated Hexafluoroisopropanol (HFIP-d2)

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Compound of Interest

Compound Name: 1,1,1,3,3,3-Hexafluoropropan-2-ol-d2

Cat. No.: B108054

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Audience: Researchers, scientists, and drug development professionals.

This guide provides an in-depth overview of the safety protocols and handling procedures for deuterated hexafluoroisopropanol (HFIP-d2). Given that the primary difference between HFIP-d2 and its non-deuterated analog, hexafluoroisopropanol (HFIP), is isotopic, their chemical reactivity and toxicological profiles are considered virtually identical. Therefore, safety and handling procedures for HFIP are directly applicable to HFIP-d2.

HFIP-d2 is a colorless, volatile, and corrosive liquid with a pungent odor, primarily used as a solvent in NMR spectroscopy and for solubilizing peptides and protein aggregates in biochemical research.^{[1][2][3][4]} Its unique properties, including strong hydrogen bonding capabilities and high polarity, also make it a valuable solvent in organic synthesis.^{[3][5][6]} However, its hazardous nature necessitates strict adherence to safety protocols to minimize risks to personnel and the environment.

Physicochemical and Toxicological Data

Understanding the fundamental properties of HFIP-d2 is crucial for its safe handling. The data presented below is compiled from various safety data sheets and chemical repositories.

Table 1: Physicochemical Properties of HFIP-d2 and HFIP

Property	Deuterated Hexafluoroisopropanol (HFIP-d2)	Hexafluoroisopropanol (HFIP)
CAS Number	38701-74-5[1][2]	920-66-1[2]
Molecular Formula	C ₃ D ₂ F ₆ O / (CF ₃) ₂ CDOD[2]	C ₃ H ₂ F ₆ O / (CF ₃) ₂ CHOH[7]
Molecular Weight	170.05 g/mol [2][8]	168.04 g/mol [9]
Appearance	Colorless liquid	Colorless, volatile liquid[3]
Odor	Pungent	Pungent, Strong[3][7]
Boiling Point	59 °C[8]	58-59 °C[7]
Melting Point	-4 °C[8]	-4 °C[7]
Density	~1.60 g/mL[8]	1.596 g/mL at 25 °C[3]
Vapor Pressure	Not available	20.7 kPa at 25 °C
Water Solubility	Completely miscible[1]	Miscible[3]

| pKa | ~9.3 (assumed similar to HFIP) | 9.3[3] |

Table 2: GHS Hazard Classification and Statements

Hazard Class	Category	Hazard Statement
Skin Corrosion / Irritation	1A	H314: Causes severe skin burns and eye damage [1] [10] [11]
Serious Eye Damage	1	H318: Causes serious eye damage [1] [10]
Acute Toxicity (Oral, Dermal, Inhalation)	4	H302 + H312 + H332: Harmful if swallowed, in contact with skin or if inhaled [10] [11]
Reproductive Toxicity	2	H361fd: Suspected of damaging fertility. Suspected of damaging the unborn child. [1] [9]
Specific Target Organ Toxicity (Repeated Exposure)	2	H373: May cause damage to organs (central nervous system) through prolonged or repeated exposure if swallowed. [1]

| Specific Target Organ Toxicity (Single Exposure) | 3 | H335: May cause respiratory irritation.[\[10\]](#) |

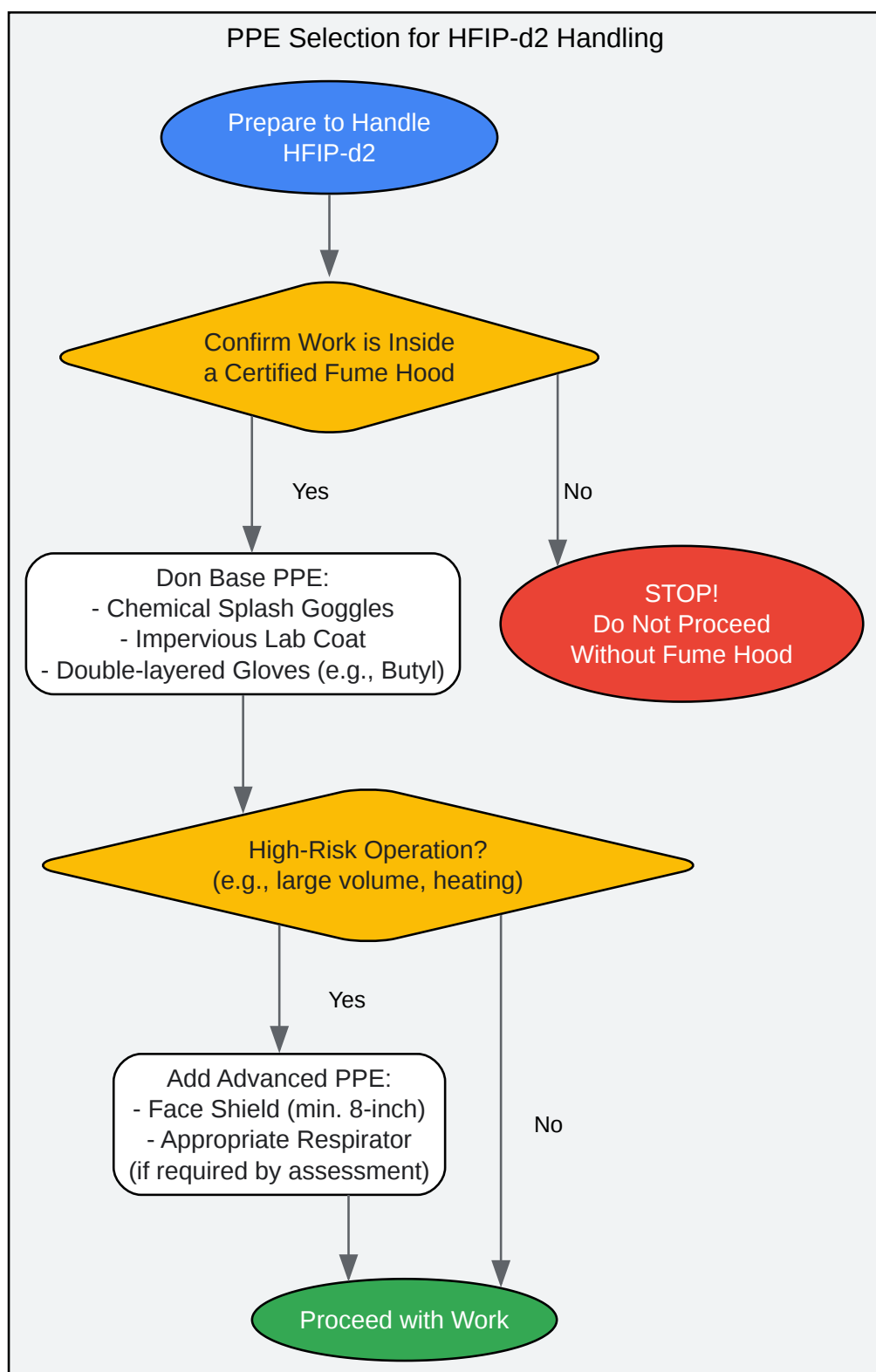
Safe Handling and Engineering Controls

All work involving HFIP-d2 must be conducted with appropriate engineering controls and personal protective equipment to prevent exposure.

- Primary Engineering Control: All handling of HFIP-d2 must be performed inside a certified chemical fume hood to control the inhalation of its volatile and harmful vapors.[\[12\]](#) The work area should be well-ventilated.[\[1\]](#)
- Materials: Use only glass containers, as HFIP is corrosive to plastics.[\[12\]](#) Ensure all containers are kept tightly closed when not in use and are properly sealed and stored upright to prevent leakage.[\[12\]](#)

- General Hygiene: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the handling area.^[11] Wash hands thoroughly with soap and water after handling, even if gloves were worn.^{[1][11]}

A comprehensive PPE strategy is mandatory. The following diagram outlines the selection process for appropriate PPE when working with HFIP-d2.



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Caption: PPE selection workflow for handling HFIP-d2.

- **Eye and Face Protection:** Tightly fitting chemical splash goggles are mandatory.^[12] An 8-inch minimum face shield should be worn in addition to goggles, especially when handling larger quantities or when there is a risk of splashing.^[12]
- **Hand Protection:** Use impervious gloves. Butyl rubber gloves are recommended over standard nitrile for better resistance.^[13] Double-gloving is a best practice.^[12] Gloves must be inspected for integrity before use, and a proper glove removal technique must be employed to avoid skin contact.^[12]
- **Body Protection:** Wear a long-sleeved, impervious lab coat, long pants, and closed-toe shoes to ensure no skin is exposed.^[12]
- **Respiratory Protection:** Work should be conducted in a fume hood to eliminate the need for respiratory protection. If a risk assessment determines that a respirator is necessary (e.g., for a large spill cleanup), a full-face respirator with appropriate cartridges (type AXBEK) or a full-face supplied-air respirator must be used by trained and fit-tested personnel.^[12]

Storage and Incompatibility

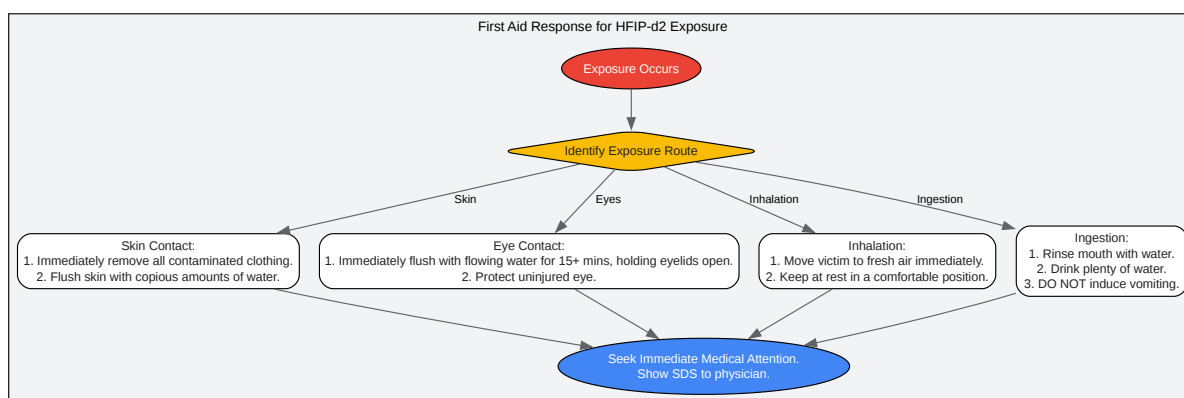
Proper storage is critical to prevent hazardous reactions and degradation.

- **Conditions:** Store in a cool, dry, and well-ventilated area designated for corrosive materials. Keep containers tightly closed and store them locked up.
- **Incompatible Materials:** Segregate HFIP-d2 from strong oxidizing agents, alkali metals, strong acids, bases, aluminum, and zinc.^[1]

Emergency Procedures

Immediate and appropriate action is vital in the event of an exposure or spill.

The following flowchart details the initial response to an exposure.

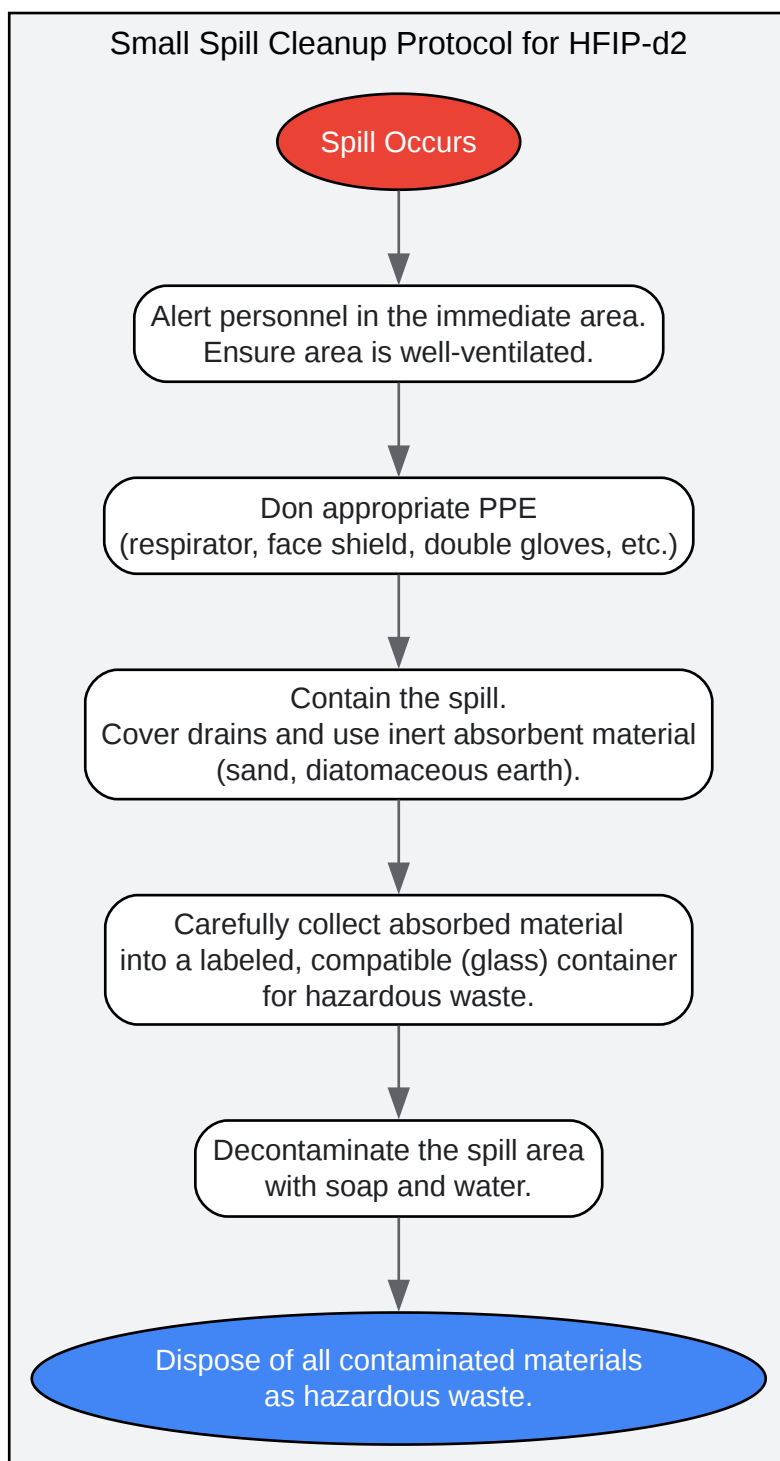


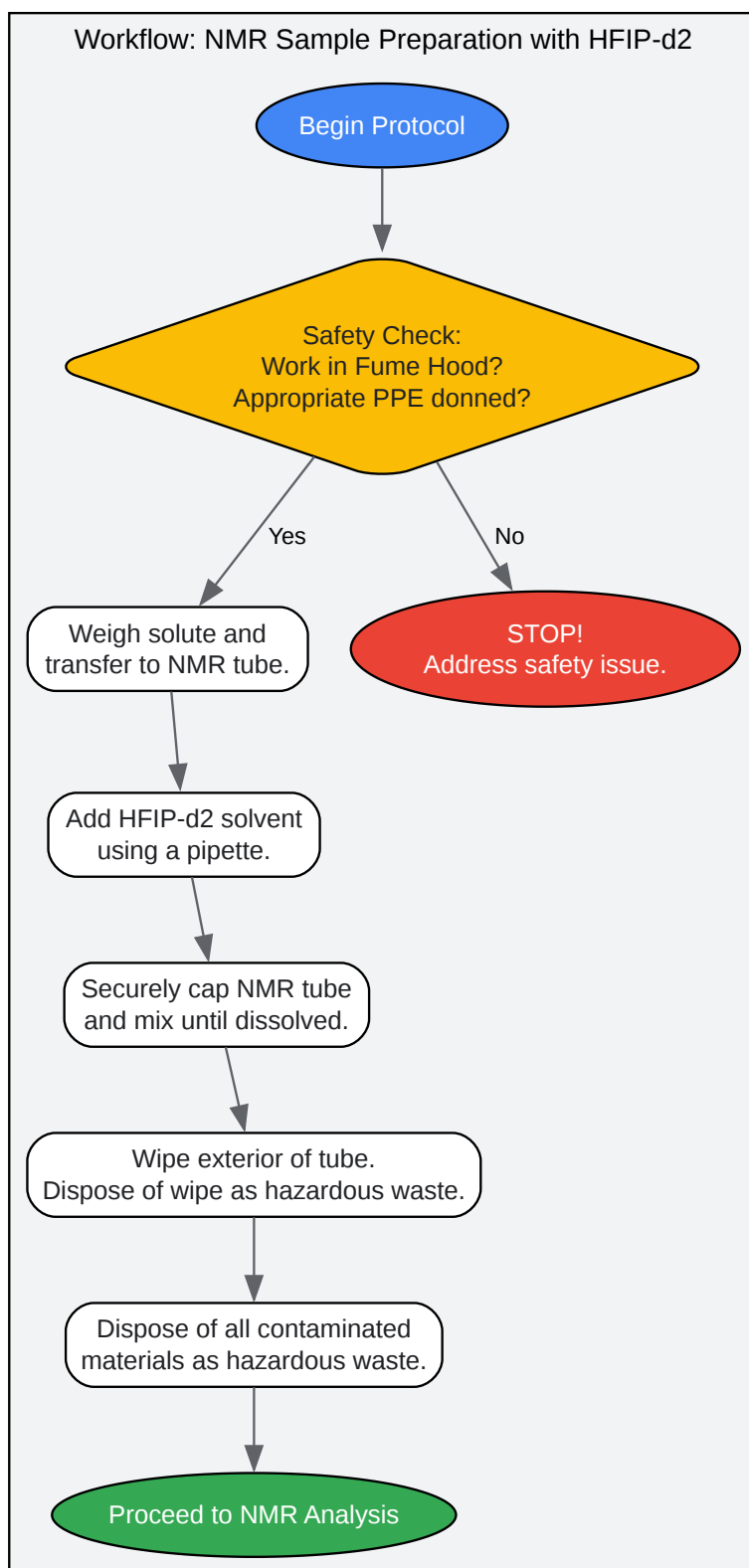
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Caption: First aid decision workflow following exposure to HFIP-d2.

- General Advice: First responders must protect themselves. Show the Safety Data Sheet (SDS) to the attending physician.[1]
- Skin Contact: Immediate medical treatment is required as corrosive injuries can be difficult to heal.[1]
- Eye Contact: After flushing, consult an ophthalmologist immediately.[1]
- Ingestion: Ingestion presents a danger of perforation of the esophagus and stomach.[1]

Prompt and safe cleanup of spills is essential to prevent wider contamination and exposure.





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